

Application Notes and Protocols: Preparing AD1058 Stock Solution in DMSO

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Compound of Interest

Compound Name: AD1058

Cat. No.: B15619280

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Introduction

AD1058 is a potent, selective, and orally bioavailable inhibitor of Ataxia Telangiectasia and Rad3-related (ATR) protein kinase with an IC_{50} of 1.6 nM.[1][2] ATR is a critical component of the DNA Damage Response (DDR) pathway, playing a key role in maintaining genomic integrity. Inhibition of ATR can lead to synthetic lethality in cancer cells with defects in other DDR pathways, such as those with ATM mutations. **AD1058** has demonstrated the ability to penetrate the blood-brain barrier, making it a promising candidate for the treatment of advanced malignancies and brain metastases.[1][3][4] These application notes provide a detailed protocol for the preparation, storage, and handling of **AD1058** stock solutions in Dimethyl Sulfoxide (DMSO) for use in various research applications.

Quantitative Data Summary

For ease of reference, the key quantitative data for **AD1058** are summarized in the tables below.

Table 1: Chemical and Physical Properties of **AD1058**

Property	Value
Molecular Formula	C ₁₉ H ₂₀ N ₆ O ₃ S
Molecular Weight	412.47 g/mol
Appearance	Off-white to light yellow solid
Purity	≥98%
Solubility in DMSO	100 mg/mL (242.44 mM)

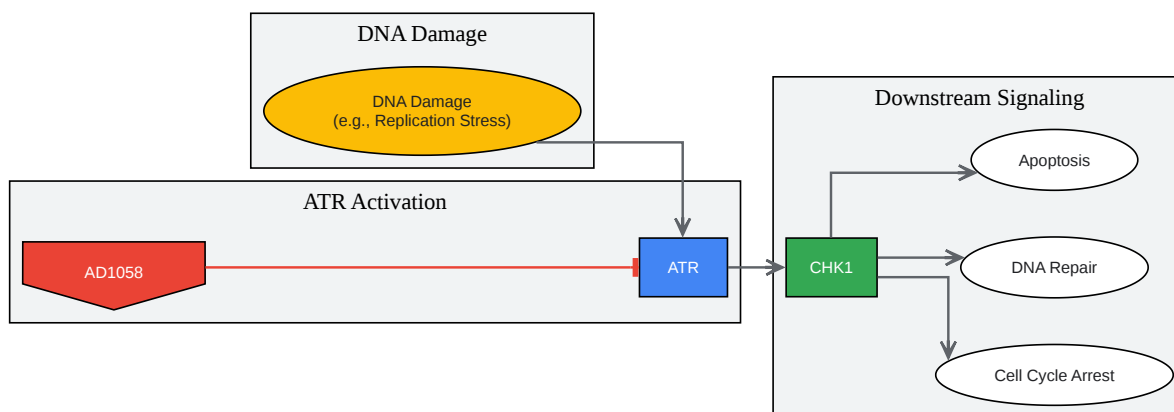
Table 2: Recommended Storage Conditions for **AD1058**

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years
4°C	2 years	
In DMSO	-80°C	6 months
-20°C	1 month	

Note: It is strongly recommended to prepare fresh solutions for optimal activity, as solutions are noted to be unstable.[5] For in vivo experiments, working solutions should be prepared on the day of use.

Signaling Pathway

AD1058 targets the ATR kinase, a central player in the DNA damage response pathway. Upon DNA damage, ATR is activated and phosphorylates a cascade of downstream targets, including CHK1, which in turn orchestrates cell cycle arrest, DNA repair, and, in cases of extensive damage, apoptosis. By inhibiting ATR, **AD1058** prevents the activation of this signaling cascade, leading to the accumulation of DNA damage and ultimately cell death, particularly in cancer cells that are heavily reliant on the ATR pathway for survival.



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Diagram 1: Simplified ATR Signaling Pathway and the inhibitory action of **AD1058**.

Experimental Protocols

Materials

- **AD1058** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Safety Precautions

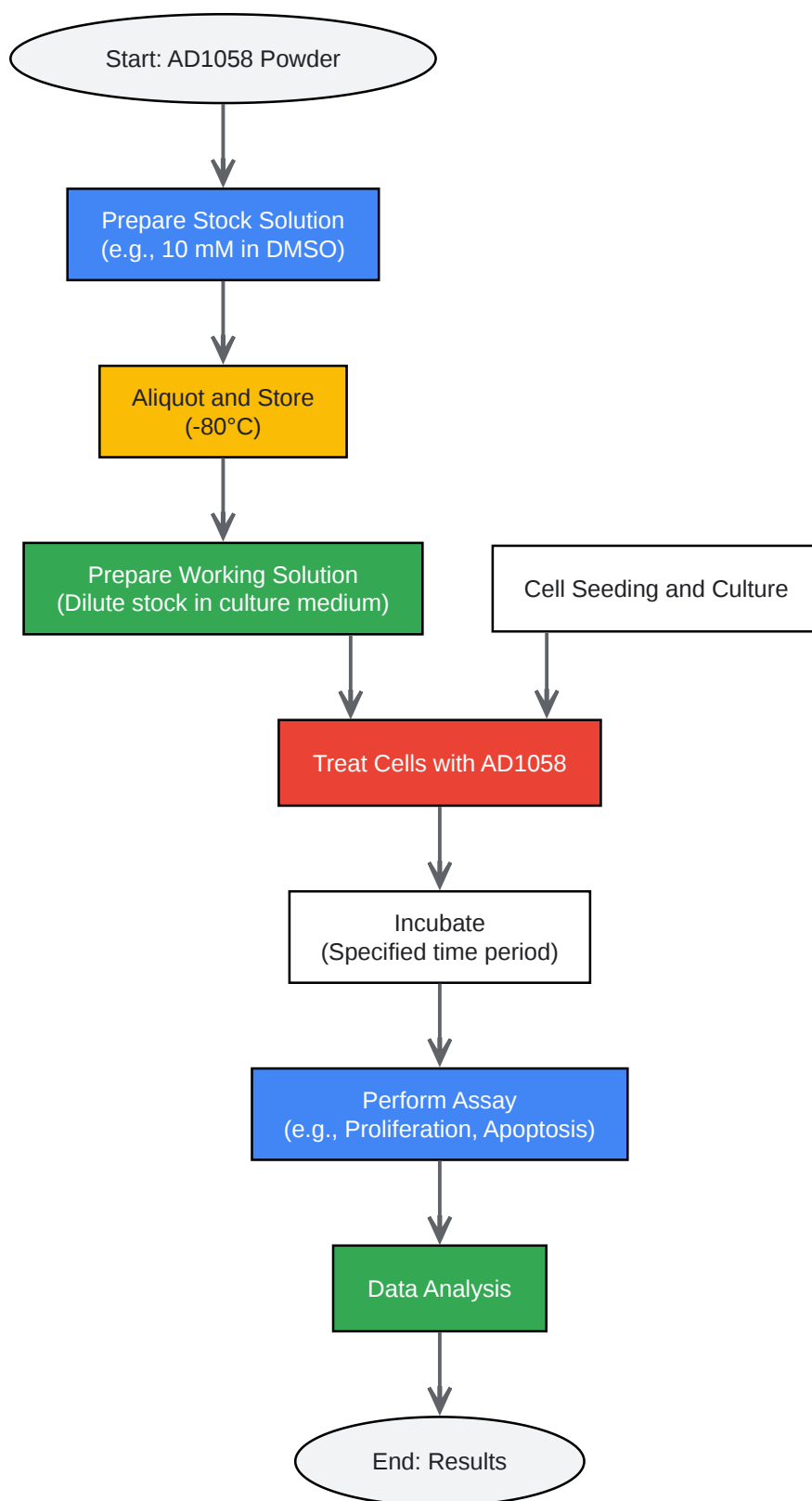
- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **AD1058** and DMSO.
- Handle **AD1058** powder in a chemical fume hood to avoid inhalation.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for **AD1058** for comprehensive safety information.

Protocol for Preparing a 10 mM AD1058 Stock Solution

- **Equilibration:** Allow the vial of **AD1058** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture, which can affect compound stability and weighing accuracy.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of **AD1058** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.125 mg of **AD1058** (Molecular Weight = 412.47 g/mol). Calculation: $(10 \text{ mmol/L}) * (1 \text{ L} / 1000 \text{ mL}) * (412.47 \text{ g/mol}) * (1000 \text{ mg/g}) = 4.125 \text{ mg/mL}$
- **Dissolution:** Add the weighed **AD1058** powder to a sterile microcentrifuge tube. Add the calculated volume of anhydrous DMSO. For the example above, add 1 mL of DMSO.
- **Mixing:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if necessary.[2] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[6] The volume of the aliquots should be based on the typical working concentrations required for your experiments.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[2][6] Clearly label each aliquot with the compound name, concentration, date of preparation, and your initials.

Experimental Workflow

The following diagram illustrates a general workflow for utilizing the prepared **AD1058** stock solution in a typical cell-based assay.



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Diagram 2: General experimental workflow for using **AD1058** stock solution in cell-based assays.

Conclusion

Proper preparation and storage of **AD1058** stock solutions are crucial for obtaining reliable and reproducible experimental results. By following these detailed protocols and adhering to the recommended storage conditions, researchers can ensure the integrity and activity of this potent ATR inhibitor in their studies. Always refer to the product-specific datasheet for the most up-to-date information.

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